

Application Note: Comprehensive Characterization of Titanium Sesquisulfate

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Compound of Interest

Compound Name: *Titanium sesquisulfate*

CAS No.: 19495-80-8

Cat. No.: B104668

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Introduction

Titanium sesquisulfate, with the chemical formula $Ti_2(SO_4)_3$, is a noteworthy inorganic compound that is finding increasing utility across various scientific and industrial domains.[1][2] Also known as titanous sulfate or titanium(III) sulfate, this compound typically presents as a green crystalline powder.[2][3] It is insoluble in water, alcohol, and concentrated sulfuric acid but dissolves in dilute hydrochloric or sulfuric acid to form characteristic violet-colored solutions.[2][4] The unique properties of **titanium sesquisulfate**, stemming from the presence of titanium in the +3 oxidation state, make its precise characterization a critical aspect of research and development, particularly in catalysis, advanced materials, and potentially in pharmaceutical applications as a reducing agent or precursor.

This application note provides a comprehensive guide to the analytical techniques essential for the thorough characterization of **titanium sesquisulfate**. The protocols detailed herein are designed to be self-validating and are grounded in established scientific principles, ensuring both accuracy and reproducibility.

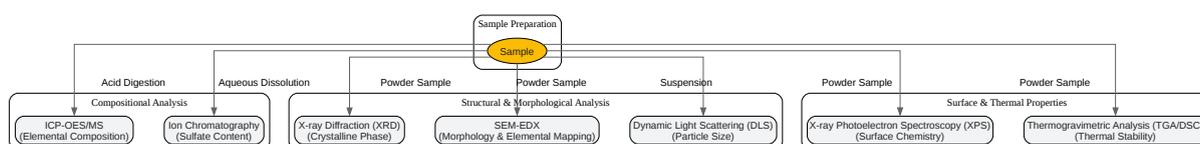
Physicochemical Properties

A foundational understanding of the basic properties of **titanium sesquisulfate** is paramount before undertaking more complex analyses.

Property	Value	Source
Molecular Formula	Ti ₂ (SO ₄) ₃	[1][2]
Molecular Weight	383.9 g/mol	[1]
Appearance	Green crystalline powder	[2][3]
Solubility	Insoluble in water, alcohol, concentrated H ₂ SO ₄ ; Soluble in dilute HCl, dilute H ₂ SO ₄	[2]
Crystal Structure	Trigonal, Space Group R-3	[5]
CAS Number	10343-61-0	[1][2]

Analytical Workflow for Characterization

A multi-faceted approach is required to fully characterize **titanium sesquisulfate**. The following diagram illustrates a logical workflow for a comprehensive analysis.



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Caption: A comprehensive analytical workflow for the characterization of **Titanium Sesquisulfate**.

Experimental Protocols

Elemental Composition by Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES)

Principle: ICP-OES is a highly sensitive technique used to determine the elemental composition of a sample.[6] The sample is introduced into an argon plasma, which excites the atoms of the elements present. As these atoms relax to their ground state, they emit light at characteristic wavelengths, and the intensity of this light is proportional to the concentration of the element.

Protocol:

- Sample Preparation (Acid Digestion):
 - Accurately weigh approximately 50 mg of the **titanium sesquisulfate** sample into a clean, dry Teflon digestion vessel.
 - Carefully add 5 mL of trace-metal grade concentrated nitric acid (HNO₃) and 2 mL of concentrated hydrochloric acid (HCl).
 - Seal the vessel and place it in a microwave digestion system.
 - Ramp the temperature to 180°C over 15 minutes and hold for 30 minutes.
 - Allow the vessel to cool to room temperature.
 - Carefully open the vessel in a fume hood and quantitatively transfer the digested solution to a 50 mL volumetric flask.
 - Dilute to the mark with deionized water. A further dilution may be necessary to bring the concentrations within the linear range of the instrument.
- Instrument Calibration:
 - Prepare a series of calibration standards for titanium and sulfur from certified stock solutions. The concentration range of the standards should bracket the expected concentration of the sample.

- Use the same acid matrix as the digested sample for the calibration standards.
- Analysis:
 - Aspirate the prepared sample solution into the ICP-OES instrument.
 - Measure the emission intensities at the appropriate wavelengths for titanium and sulfur (e.g., Ti 334.941 nm and S 181.972 nm).
 - Calculate the concentration of each element in the original sample based on the calibration curve.

Data Interpretation: The weight percentages of titanium and sulfur should be compared to the theoretical values for $Ti_2(SO_4)_3$ (Ti: 24.94%, S: 25.06%).^[2]

Crystalline Phase Identification by X-ray Diffraction (XRD)

Principle: XRD is a non-destructive technique used to identify the crystalline phases of a material. X-rays are diffracted by the crystal lattice of the sample, producing a unique diffraction pattern that acts as a fingerprint for a specific crystalline structure.

Protocol:

- Sample Preparation:
 - Gently grind the **titanium sesquisulfate** powder using an agate mortar and pestle to ensure a fine, homogeneous powder.
 - Mount the powder onto a zero-background sample holder. Ensure a flat, smooth surface.
- Data Acquisition:
 - Place the sample holder in the XRD instrument.
 - Set the instrument parameters (e.g., Cu K α radiation, 2θ range of 10-80°, step size of 0.02°, and a suitable scan speed).

- Initiate the scan.
- Data Analysis:
 - Process the raw data to remove background noise.
 - Compare the experimental diffraction pattern to standard diffraction patterns in a database (e.g., the ICDD PDF database).
 - The crystal structure of $Ti_2(SO_4)_3$ is trigonal with a space group of R-3.[5] The obtained pattern should match the reference pattern for this structure.

Morphological and Elemental Analysis by Scanning Electron Microscopy with Energy Dispersive X-ray Spectroscopy (SEM-EDX)

Principle: SEM provides high-resolution images of the sample's surface topography.[7] EDX, an analytical technique coupled with SEM, allows for the determination of the elemental composition of the sample at a microscopic level.

Protocol:

- Sample Preparation:
 - Mount a small amount of the **titanium sesquisulfate** powder onto an aluminum stub using double-sided carbon tape.
 - Gently blow off any excess powder with compressed air.
 - If the sample is non-conductive, apply a thin coating of a conductive material (e.g., gold or carbon) using a sputter coater.
- SEM Imaging:
 - Insert the stub into the SEM chamber.

- Obtain a clear image of the particles at various magnifications to observe their size, shape, and surface texture.
- EDX Analysis:
 - Select a representative area of the sample for elemental analysis.
 - Acquire the EDX spectrum. The spectrum will show peaks corresponding to the elements present (Titanium, Sulfur, and Oxygen).
 - Perform elemental mapping to visualize the distribution of these elements across the particles.

Expected Results: SEM images will reveal the morphology of the crystals. The EDX spectrum should confirm the presence of Ti, S, and O, and the elemental maps should show a uniform distribution of these elements.

Particle Size Distribution by Dynamic Light Scattering (DLS)

Principle: DLS measures the size distribution of particles suspended in a liquid.^[7] The technique is based on the Brownian motion of the particles; smaller particles move faster, and this motion is detected by fluctuations in the intensity of scattered laser light.

Protocol:

- Sample Preparation:
 - Prepare a dilute suspension of **titanium sesquisulfate** in a suitable dispersant (e.g., deionized water with a surfactant, if necessary, to prevent agglomeration). The concentration should be low enough to avoid multiple scattering effects.
 - Sonicate the suspension for a few minutes to break up any agglomerates.
- Measurement:
 - Transfer the suspension to a clean cuvette.

- Place the cuvette in the DLS instrument.
- Allow the sample to equilibrate to the instrument's temperature.
- Perform the measurement, typically consisting of multiple runs that are averaged.
- Data Analysis:
 - The instrument's software will calculate the particle size distribution based on the correlation function of the scattered light intensity.
 - The results are typically presented as an intensity-weighted, volume-weighted, or number-weighted distribution.

Surface Chemistry Analysis by X-ray Photoelectron Spectroscopy (XPS)

Principle: XPS is a surface-sensitive quantitative spectroscopic technique that measures the elemental composition, empirical formula, chemical state, and electronic state of the elements within a material.

Protocol:

- Sample Preparation:
 - Mount the **titanium sesquisulfate** powder onto a sample holder.
 - Introduce the sample into the ultra-high vacuum chamber of the XPS instrument.
- Data Acquisition:
 - Acquire a survey spectrum to identify all the elements present on the surface.
 - Acquire high-resolution spectra for the Ti 2p, S 2p, and O 1s regions to determine the chemical states and bonding environments.
- Data Analysis:

- Fit the high-resolution spectra with appropriate peak models to deconvolute the different chemical states.
- The binding energy of the Ti $2p_{3/2}$ peak for Ti^{3+} is expected to be around 457 eV. The S 2p peak should correspond to the sulfate group (around 169 eV), and the O 1s peak will represent oxygen in the sulfate and potentially surface hydroxyl groups.

Thermal Stability by Thermogravimetric Analysis (TGA)

Principle: TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. This is useful for determining the thermal stability and decomposition profile of the material.

Protocol:

- Sample Preparation:
 - Accurately weigh 5-10 mg of the **titanium sesquisulfate** sample into an alumina or platinum crucible.
- Instrument Setup:
 - Place the crucible in the TGA instrument.
 - Purge the furnace with an inert gas (e.g., nitrogen or argon) at a constant flow rate.
 - Set the temperature program, for example, heating from room temperature to 1000°C at a rate of 10°C/min.
- Analysis:
 - Monitor the mass loss as a function of temperature.
 - The resulting TGA curve will show steps corresponding to decomposition events. The derivative of the TGA curve (DTG) can be used to identify the temperatures of maximum decomposition rates.

Expected Behavior: **Titanium sesquisulfate** is expected to decompose at elevated temperatures, likely releasing sulfur oxides. The final residue should be titanium dioxide (TiO₂).

Conclusion

The analytical techniques and protocols outlined in this application note provide a robust framework for the comprehensive characterization of **titanium sesquisulfate**. By systematically evaluating its elemental composition, crystalline structure, morphology, particle size, surface chemistry, and thermal stability, researchers can gain a deep understanding of this material, enabling its effective application in various fields. Adherence to these detailed methodologies will ensure the generation of high-quality, reliable data, which is essential for both fundamental research and industrial quality control.

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